Potential off-target effects of SG-094 to consider

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Compound of Interest

Compound Name: *SG-094*

Cat. No.: *B10827841*

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Technical Support Center: SG-094

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers and drug development professionals using **SG-094**. The information is designed to help anticipate and address potential off-target effects in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the primary target of **SG-094**?

A1: **SG-094** is a potent inhibitor of the two-pore channel 2 (TPC2), an ion channel located on the membranes of endosomes and lysosomes.[1][2] It is a synthetic analog of tetrandrine, developed to have increased potency and reduced toxicity.[3]

Q2: What are the known or potential off-target effects of **SG-094**?

A2: Published data indicates that **SG-094** has at least two significant off-target activities:

- P-glycoprotein (P-gp) inhibition: **SG-094** and related tetrandrine analogs have been shown to inhibit the drug efflux pump P-glycoprotein (also known as multidrug resistance protein 1 or MDR1).[4]

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- Inhibition of VEGF signaling pathway phosphorylation: **SG-094** has been observed to reduce the vascular endothelial growth factor (VEGF)-induced phosphorylation of several downstream signaling proteins, including eNOS, JNK, MAPK, and AKT, without affecting their total protein levels.[1][2]

Q3: I am observing unexpected cellular phenotypes. How can I determine if they are due to off-target effects of **SG-094**?

A3: Unexplained experimental outcomes could be a result of **SG-094**'s off-target activities. Here are some initial troubleshooting steps:

- Review the phenotype: Does the observed phenotype align with the known consequences of inhibiting P-gp or the VEGF signaling pathway? For example, P-gp inhibition can lead to increased intracellular concentrations of other compounds, potentially causing enhanced efficacy or toxicity of co-administered drugs. Inhibition of the VEGF pathway can affect cell proliferation, migration, and survival.

- Dose-response analysis: Perform a dose-response experiment for your observed phenotype and compare it to the known IC50 for TPC2 inhibition. A significant discrepancy in potency may suggest an off-target effect.

- Use a structurally unrelated TPC2 inhibitor: If the unexpected phenotype is not replicated with a different TPC2 inhibitor, it is more likely an off-target effect specific to **SG-094**'s chemical structure.

- Rescue experiment: If possible, overexpress a resistant mutant of TPC2. If the phenotype is not rescued, it suggests the involvement of other targets.

Troubleshooting Guide

Issue 1: Increased cytotoxicity or unexpected potentiation of another drug in my assay.

- Possible Cause: Inhibition of P-glycoprotein (P-gp). **SG-094** can block the efflux of other compounds that are P-gp substrates, leading to their intracellular accumulation and increased potency or toxicity.

- Troubleshooting Steps:

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- Determine if other compounds in your assay are known P-gp substrates.
- Perform an in vitro P-gp inhibition assay to quantify the effect of **SG-094** on P-gp activity in your experimental system.
- If P-gp inhibition is confirmed, consider using a cell line with low or no P-gp expression as a control.

Issue 2: Reduced cell proliferation, migration, or altered angiogenesis in my experiments.

- Possible Cause: Inhibition of the VEGF signaling pathway. **SG-094** has been shown to decrease the phosphorylation of key proteins in this pathway.[1][2]
- Troubleshooting Steps:
  - Perform a western blot analysis to assess the phosphorylation status of key VEGF signaling proteins (VEGFR2, AKT, MAPK/ERK, JNK) in your cells following treatment with **SG-094** and stimulation with VEGF.
  - Consider performing a kinase profiling assay to determine if **SG-094** directly inhibits VEGFR or other upstream kinases in this pathway.

Quantitative Data Summary

The following tables summarize the available quantitative data for **SG-094**.

On-Target Activity	IC50 / Inhibition	Reference
TPC2 Inhibition (TPC2-A1-P induced)	8.3 µM	[1]
TPC2 Current Inhibition (PI(3,5)P2 elicited)	~70-75% inhibition at 10 µM	[1][5]
Antiproliferative (RIL175 cells)	3.7 µM	[2][6]
Antiproliferative (VCR-R CEM cells)	5-15 µM	[5]

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Off-Target Activity	Observation	Reference
P-glycoprotein (P-gp)	Identified as a P-gp inhibitor.	[4]
VEGF-induced Phosphorylation (HUVECs, 10 µM SG-094)	Significant reduction in phosphorylation of eNOS, JNK, MAPK, and AKT.	[1][2]

Experimental Protocols

Protocol 1: In Vitro P-glycoprotein (P-gp) Inhibition Assay using Caco-2 Monolayers

This protocol is adapted from established methods for assessing P-gp inhibition.[7][8][9]

Objective: To determine the IC50 of **SG-094** for P-gp inhibition.

Materials:

- Caco-2 cells
- Transwell inserts (e.g., 12-well)
- Culture medium (e.g., DMEM with 10% FBS, non-essential amino acids, penicillin/streptomycin)
- Hanks' Balanced Salt Solution (HBSS) with 10 mM HEPES
- [3H]-Digoxin (P-gp probe substrate)
- **SG-094**
- Positive control inhibitor (e.g., Verapamil)
- Scintillation counter and fluid

Methodology:

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- Cell Culture: Seed Caco-2 cells onto Transwell inserts and culture for 18-21 days to allow for differentiation and monolayer formation. Monitor the transepithelial electrical resistance (TEER) to ensure monolayer integrity.
- Assay Preparation:
  - Wash the Caco-2 monolayers twice with pre-warmed HBSS.
  - Prepare a range of **SG-094** concentrations in HBSS. Also prepare solutions for the vehicle control and positive control.
- Transport Assay:
  - Apical to Basolateral (A to B) Transport: Add the [3H]-Digoxin and **SG-094** (or controls) to the apical (upper) chamber. Add fresh HBSS to the basolateral (lower) chamber.
  - Basolateral to Apical (B to A) Transport: Add the [3H]-Digoxin and **SG-094** (or controls) to the basolateral chamber. Add fresh HBSS to the apical chamber.
- Incubation: Incubate the plates at 37°C with 5% CO2 for a defined period (e.g., 2 hours), with gentle shaking.
- Sampling: At the end of the incubation, collect samples from both the apical and basolateral chambers.
- Quantification: Measure the amount of [3H]-Digoxin in each sample using a scintillation counter.
- Data Analysis:
  - Calculate the apparent permeability coefficient (Papp) for both A to B and B to A directions.
  - Calculate the efflux ratio (ER) = Papp (B to A) / Papp (A to B).
  - Determine the percent inhibition of P-gp by comparing the ER in the presence of **SG-094** to the vehicle control.
  - Plot the percent inhibition against the **SG-094** concentration to determine the IC50 value.

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Protocol 2: Western Blot Analysis of VEGF Signaling Pathway Phosphorylation

This protocol provides a general framework for assessing changes in protein phosphorylation. [10][11][12]

Objective: To determine if **SG-094** inhibits VEGF-induced phosphorylation of AKT, MAPK (ERK1/2), and JNK.

Materials:

- Human Umbilical Vein Endothelial Cells (HUVECs) or other relevant cell line
- Cell culture medium and serum
- Recombinant human VEGF
- **SG-094**
- Cell lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- PVDF membrane
- Blocking buffer (e.g., 5% BSA or non-fat milk in TBST)
- Primary antibodies:
  - Phospho-AKT (Ser473)
  - Total AKT
  - Phospho-p44/42 MAPK (Erk1/2) (Thr202/Tyr204)
  - Total p44/42 MAPK (Erk1/2)

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  - Phospho-SAPK/JNK (Thr183/Tyr185)
  - Total SAPK/JNK
  - Loading control (e.g., GAPDH or β-actin)
- HRP-conjugated secondary antibodies
- Enhanced chemiluminescence (ECL) substrate
- Imaging system

Methodology:

- Cell Culture and Treatment:
  - Plate HUVECs and allow them to adhere.
  - Serum-starve the cells for several hours to reduce basal phosphorylation.
  - Pre-treat the cells with various concentrations of **SG-094** or vehicle control for 1 hour.
  - Stimulate the cells with VEGF (e.g., 50 ng/mL) for a short period (e.g., 10-15 minutes).
- Cell Lysis:
  - Wash the cells with ice-cold PBS.
  - Lyse the cells with lysis buffer containing protease and phosphatase inhibitors.
  - Centrifuge to pellet cell debris and collect the supernatant.
- Protein Quantification: Determine the protein concentration of each lysate using a BCA assay.
- Western Blotting:
  - Denature equal amounts of protein from each sample by boiling in Laemmli buffer.

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- Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with primary antibodies (e.g., anti-phospho-AKT) overnight at 4°C.
- Wash the membrane with TBST and incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane again and detect the signal using an ECL substrate and an imaging system.

- Stripping and Reprobing:
  - Strip the membrane of the phospho-specific antibody.
  - Re-probe the same membrane with the corresponding total protein antibody and the loading control antibody.
- Data Analysis:
  - Quantify the band intensities for the phosphorylated and total proteins.
  - Normalize the phosphorylated protein levels to the total protein levels for each target.
  - Compare the normalized phosphorylation levels in **SG-094**-treated samples to the VEGF-stimulated control.

Visualizations

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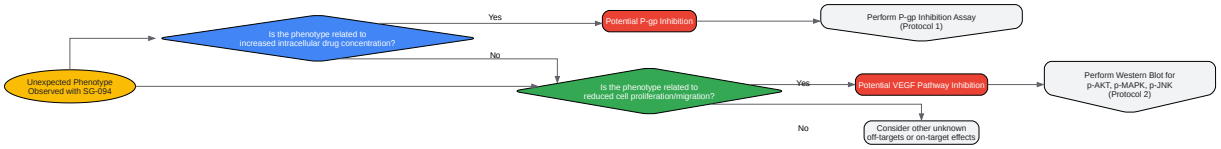

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Caption: Troubleshooting workflow for unexpected phenotypes with **SG-094**.

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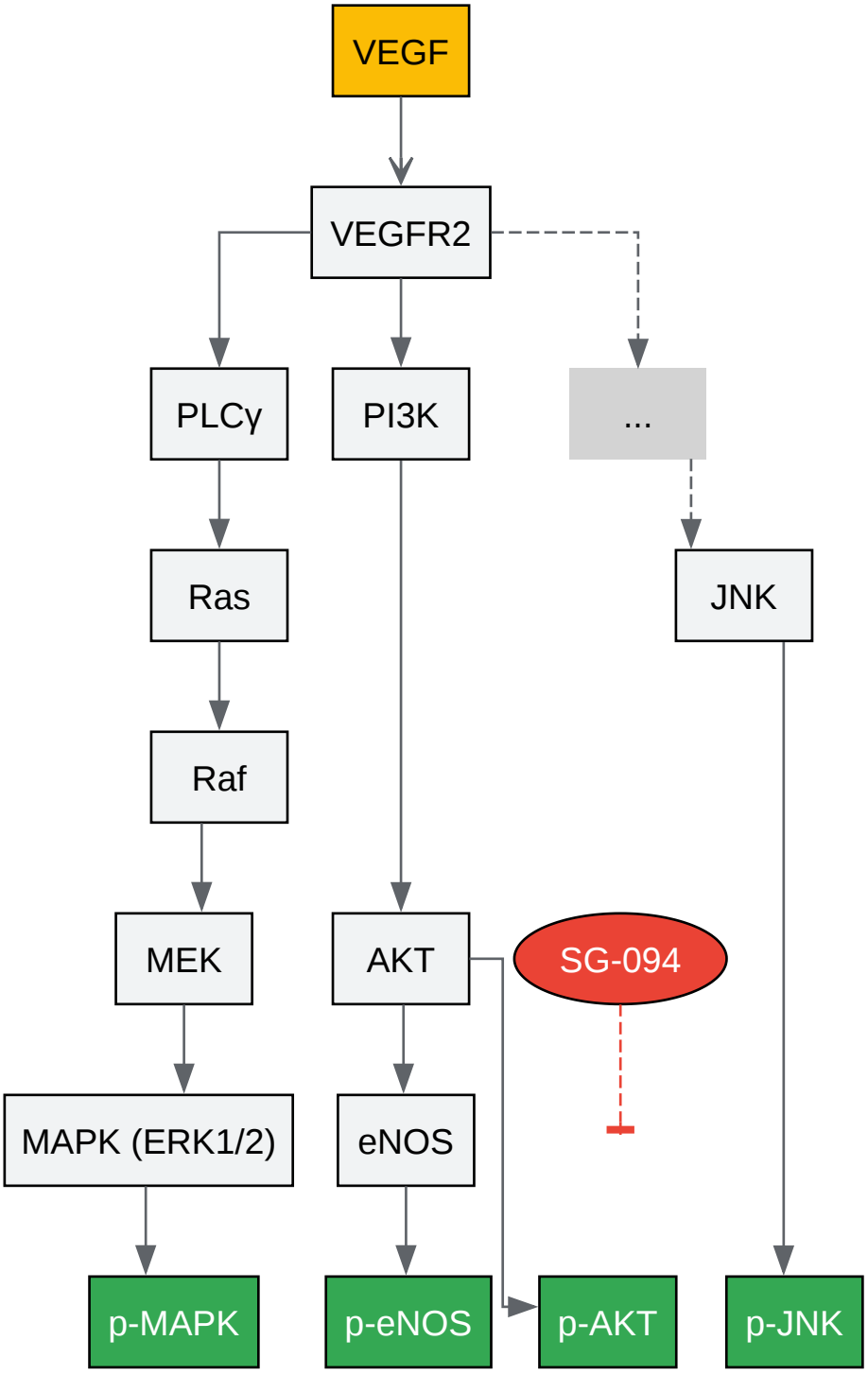

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Caption: Potential off-target inhibition of VEGF signaling by **SG-094**.

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